

Application Note: Scale-Up Synthesis of 3-Bromo-6-cyclopropylpyridazine Hydrobromide

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Compound of Interest

Compound Name:	3-Bromo-6-cyclopropylpyridazine hydrobromide
CAS No.:	2044706-90-1
Cat. No.:	B2381928

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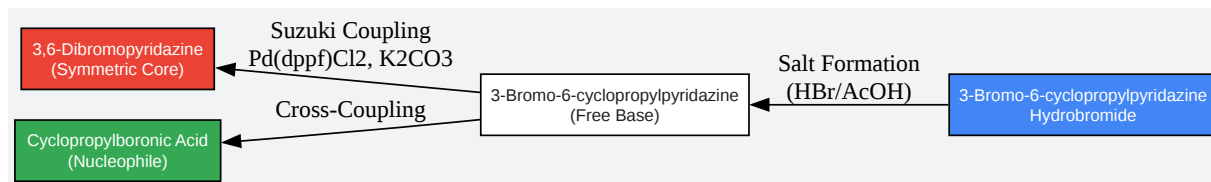
Executive Summary

The synthesis of 3-Bromo-6-cyclopropylpyridazine (CAS: 2044706-90-1) presents a classic challenge in heteroaromatic process chemistry: desymmetrization of a di-halo scaffold. While 3,6-dibromopyridazine is an accessible starting material, reacting it with cyclopropyl nucleophiles often leads to a statistical mixture of starting material, mono-substituted product, and bis-substituted impurity.

This protocol details a Suzuki-Miyaura cross-coupling strategy optimized for mono-selectivity. By utilizing a controlled stoichiometry approach and a specific catalyst system, we suppress the formation of the bis-cyclopropyl side product. The workflow concludes with a salt formation step that serves as both a stabilization method and a final purification handle, yielding the hydrobromide salt in high purity (>98%).^[1]

Retrosynthetic Analysis & Strategy

The strategic disconnection relies on the selective displacement of one bromide from the symmetric 3,6-dibromopyridazine core.



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Figure 1: Retrosynthetic strategy focusing on desymmetrization via Suzuki coupling.[1]

Critical Process Parameters (CPPs)

- **Stoichiometry:** To avoid bis-coupling (formation of 3,6-dicyclopropylpyridazine), the dibromide must be in excess, or the boronic acid must be added slowly.
- **Catalyst Selection:** Pd(dppf)Cl₂ is chosen for its robustness and ability to catalyze coupling on electron-deficient heterocycles without rapid oxidative addition to the second bromide.[1]
- **Salt Crystallization:** The hydrobromide salt crystallizes readily, providing a non-chromatographic purification method to remove traces of non-basic impurities.

Safety & Hazard Analysis

Reagent	Hazard Class	Handling Precaution
3,6-Dibromopyridazine	Irritant, Acute Tox.	Avoid dust inhalation.[2] Use in fume hood.
Cyclopropylboronic Acid	Irritant	Store cold. Hygroscopic.
Pd(dppf)Cl ₂	Irritant, Heavy Metal	Sensitizer.[1] Avoid skin contact.[2][3]
HBr (33% in AcOH)	Corrosive, Volatile	High Hazard. Fumes are toxic/corrosive.[1] Use full PPE + face shield.
1,4-Dioxane	Carcinogen, Flammable	Use peroxide-forming precautions.

Process Safety Insight: The Suzuki coupling is exothermic. On a large scale (>100g), the addition of the catalyst or base should be controlled, or the heating ramp should be gradual to prevent thermal runaway.

Experimental Protocol

Step 1: Mono-Selective Suzuki Coupling

Objective: Synthesize 3-bromo-6-cyclopropylpyridazine free base.

Reagents:

- 3,6-Dibromopyridazine (MW 237.88): 1.5 equivalents (Excess to ensure mono-selectivity)[1]
- Cyclopropylboronic acid (MW 85.90): 1.0 equivalent[1]
- Pd(dppf)Cl₂[1][4]·CH₂Cl₂ (MW 816.6): 0.03 equivalents (3 mol%)[1]
- Potassium Carbonate (K₂CO₃): 3.0 equivalents[1]
- Solvent: 1,4-Dioxane / Water (4:1 ratio)
- Concentration: 0.2 M with respect to boronic acid.

Procedure:

- Charge Reactor: To a nitrogen-purged reactor, add 3,6-dibromopyridazine (1.5 eq) and Pd(dppf)Cl₂ (0.03 eq).
- Solvent Addition: Add degassed 1,4-dioxane and stir to dissolve.
- Base Addition: Dissolve K₂CO₃ (3.0 eq) in water and add to the reactor. The mixture will be biphasic.
- Heating: Heat the internal temperature to 85–90°C.
- Reagent Addition (Critical): Dissolve cyclopropylboronic acid (1.0 eq) in a minimum volume of dioxane. Add this solution dropwise to the hot reaction mixture over 2–4 hours.

- Expert Note: Slow addition of the nucleophile into an excess of the electrophile (dibromide) statistically favors the mono-product.
- Reaction Monitoring: Monitor by HPLC/UPLC. Look for the disappearance of boronic acid and the formation of the mono-product. Stop when boronic acid is consumed (<2%).^[1] Do not chase conversion of the dibromide (it is in excess).^[1]
- Workup:
 - Cool to room temperature.
 - Dilute with Ethyl Acetate (EtOAc) and water.^[1]
 - Separate layers. Extract aqueous layer 2x with EtOAc.
 - Wash combined organics with Brine, dry over Na₂SO₄, and filter.
 - Concentrate to a crude oil.

Step 2: Purification (Removal of Excess Dibromide)

Since we used excess dibromide, the crude contains a mixture of Product and Starting Material (SM).^[1]

- Method A (Chromatography): Silica gel column (Hexane/EtOAc gradient).^[1] The dibromide is less polar and elutes first.
- Method B (Selective Extraction - Scalable): Dissolve crude in dilute aqueous HCl (1M).^[1] The product (basic pyridazine nitrogen) will protonate and enter the aqueous phase.^[1] The extremely electron-deficient 3,6-dibromopyridazine is far less basic and will largely remain in the organic wash (DCM or Ether).
 - Protocol: Partition crude between 1M HCl and DCM. Keep the aqueous layer. Basify aqueous layer with NaOH to pH 10, then extract with EtOAc. This yields the purified free base.

Step 3: Hydrobromide Salt Formation

Objective: Isolate the stable **3-Bromo-6-cyclopropylpyridazine hydrobromide** salt.

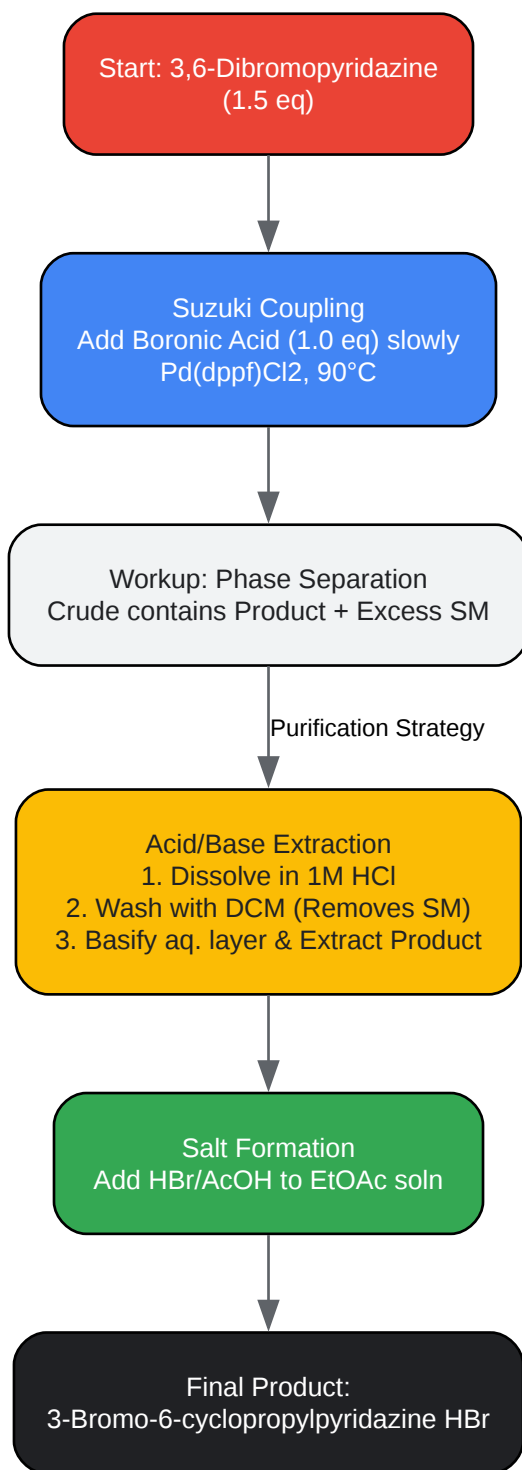
Reagents:

- Crude Free Base (from Step 2)[1]
- HBr (33 wt% in Acetic Acid) or HBr (48% aqueous)[1]
- Solvent: Ethyl Acetate (EtOAc) or Isopropanol (IPA)[1]

Procedure:

- Dissolve the purified free base in EtOAc (approx. 5-10 volumes).[1] Cool to 0–5°C.[1]
- Slowly add HBr (33% in AcOH) (1.05 equivalents) dropwise.[1]
 - Observation: A white to off-white precipitate should form immediately.
- Stir at 0–5°C for 1–2 hours to maximize yield.
- Filtration: Filter the solid.
- Wash: Wash the cake with cold EtOAc (2x) and then Pentane/Heptane (1x) to remove acetic acid traces.
- Drying: Dry in a vacuum oven at 40°C for 12 hours.

Process Logic & Workflow



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Figure 2: Step-by-step process workflow highlighting the acid-base purification trick.

Analytical Specifications

Product: **3-Bromo-6-cyclopropylpyridazine hydrobromide** Appearance: Off-white to light yellow crystalline solid.

Test	Method	Specification
Assay	HPLC (254 nm)	> 98.0%
Identity	^1H NMR (DMSO- d_6)	Consistent with structure. Cyclopropyl protons: ~1.0–1.2 ppm (m, 4H), ~2.3 ppm (m, 1H). ^[1] Aromatic: Two doublets (or AB system) ~7.6–7.9 ppm. ^[1]
Counterion	Ion Chromatography	27–29% Bromide content (Theoretical for HBr salt)
Residual Solvent	GC-HS	< 5000 ppm (EtOAc/AcOH)

Troubleshooting Guide

- Issue: High levels of Bis-cyclopropyl impurity.
 - Cause: Local high concentration of boronic acid relative to the mono-product.
 - Solution: Increase the equivalents of 3,6-dibromopyridazine (to 2.0 eq) or slow down the addition rate of the boronic acid further.
- Issue: Product not precipitating during salt formation.
 - Cause: Solution too dilute or solvent too polar (e.g., too much ethanol).^[1]
 - Solution: Concentrate the EtOAc solution or add an anti-solvent like Heptane or MTBE to induce precipitation.
- Issue: Low Yield.
 - Cause: Product lost in the aqueous layer during workup (pyridine nitrogens can be water soluble).^[1]

- Solution: Ensure the aqueous layer is pH > 10 during the final extraction. Use "salting out" (add NaCl) to improve extraction efficiency.^[1]

References

- Suzuki Coupling on Pyridazines
 - Patent: "ASK1 Inhibitor Compounds and Uses Thereof." US Patent 10,150,755 B2. (2018).
^[1] Describes the coupling of 3,6-dibromopyridazine with boronic species using Pd(dppf)Cl₂.
 - Source:^[1]
- General Pyridazine Chemistry
 - Review: "Recent advances in the synthesis and functionalization of pyridazines." Tetrahedron. (2013).^[1] Discusses the reactivity of halopyridazines toward nucleophiles.
- Cyclopropyl Boronic Acid Coupling
 - Protocol: "Palladium-Catalyzed Synthesis of Cyclopropylthiophenes." Molecules. (2023).
^{[1][4]} Demonstrates the robustness of cyclopropylboronic acid in Suzuki couplings with heteroaryl bromides.
 - Source:^[1]
- Commercial Availability & Properties
 - Compound: **3-Bromo-6-cyclopropylpyridazine Hydrobromide** (CAS 2044706-90-1).
 - Source:^[1]

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- [4. Palladium-Catalyzed Synthesis of Cyclopropylthiophenes and Their Derivatization - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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